

Lack of Sufficient Data for Comparative Metabolomics of 4-Hexenoic Acid

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Compound of Interest

Compound Name: 4-Hexenoic acid

Cat. No.: B072198

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A comprehensive search for published literature and experimental data on the comparative metabolomics of cells treated with **4-Hexenoic acid** has revealed a significant lack of available research. At present, there is insufficient public data to generate a comprehensive comparison guide that meets the specified requirements for quantitative data, detailed experimental protocols, and signaling pathway diagrams.

Our investigation into existing scientific literature did not yield any studies that specifically detail a comparative metabolomics analysis of cells following treatment with **4-Hexenoic acid**. The Human Metabolome Database acknowledges **4-Hexenoic acid**, also known as gamma-hexenoic acid, as a medium-chain fatty acid, but notes a scarcity of published articles on this particular compound.[1] An early study from 1959 investigated the effects of a derivative, 2-(4-biphenyl)-**4-hexenoic acid**, on lipid metabolism, but its age and lack of detailed, modern metabolomic data render it unsuitable for the requested guide.[2]

While direct research on **4-Hexenoic acid** is limited, there is a more substantial body of work on the closely related saturated fatty acid, Hexanoic acid. Studies on hexanoic acid have explored its effects on lipid and glucose metabolism in various models, including the HepG2 hepatoma cell line and in mice.[3][4][5] These studies provide some of the types of quantitative data and experimental methodologies that would be necessary for a comparative guide. For instance, research has shown that hexanoic acid can influence the expression of genes involved in fatty acid biosynthesis and can impact insulin sensitivity.[4][5]

However, due to the distinct chemical structures of **4-Hexenoic acid** (unsaturated) and Hexanoic acid (saturated), their metabolic effects are likely to differ. Therefore, data from studies on Hexanoic acid cannot be directly extrapolated to create a guide on **4-Hexenoic acid**.

We are unable to provide the requested comparison guide, including data tables and pathway diagrams, for **4-Hexenoic acid** at this time due to the absence of requisite experimental data in the public domain. Further primary research would be necessary to generate the data needed for such a guide.

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